

Albutoin: A Technical Overview of Synthesis and Chemical Properties

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Compound of Interest		
Compound Name:	Albutoin	
Cat. No.:	B1666822	Get Quote

Disclaimer: Information available directly on "**Albutoin**" is limited. This document provides a detailed technical guide on the synthesis and chemical properties of a closely related and well-studied compound, 5,5-diphenylhydantoin (Phenytoin), which belongs to the same hydantoin class of anticonvulsant drugs. The principles and methodologies described herein are expected to be highly relevant to the study of **Albutoin**.

Introduction

Albutoin is an anticonvulsant drug belonging to the hydantoin class of compounds.[1] These compounds are characterized by a five-membered di-aza-heterocyclic ring. The most prominent member of this class is 5,5-diphenylhydantoin, commonly known as Phenytoin.[2][3] Phenytoin has been a cornerstone in the treatment of epilepsy for decades, and its synthesis and chemical properties have been extensively studied.[4][5][6] This guide will provide an indepth look at the synthesis, chemical properties, and mechanism of action of 5,5-diphenylhydantoin as a representative of the hydantoin family.

Chemical Properties

5,5-diphenylhydantoin is a white, crystalline powder.[2][5] It is a weak acid with a pKa of 8.3.[2] The compound is practically insoluble in water but is soluble in acetone, ethanol, and alkali hydroxides.[5] The sodium salt of phenytoin is more soluble in water.[2][7]

Physicochemical Data



The following table summarizes the key physicochemical properties of 5,5-diphenylhydantoin.

Property	Value	Reference
Molecular Formula	C15H12N2O2	[3][7]
Molecular Weight	252.27 g/mol	[2][7]
Melting Point	295-298 °C	[2][7][8]
рКа	8.3	[2]
Appearance	White, odorless crystalline powder	[2][3][5]
Solubility	Practically insoluble in water; soluble in acetone, ethanol, and alkali hydroxides	[5]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of 5,5-diphenylhydantoin. While specific spectra are not provided in the search results, typical analytical techniques for characterization would include ¹H NMR, ¹³C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry.

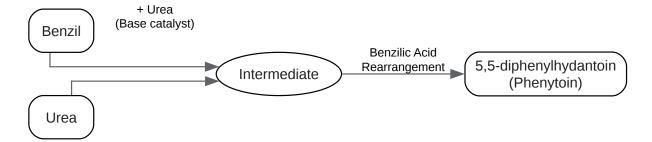
Synthesis of 5,5-diphenylhydantoin

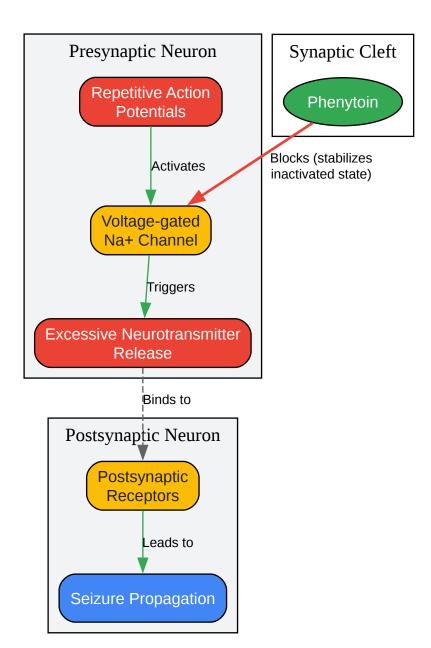
The synthesis of 5,5-diphenylhydantoin can be achieved through several routes. A common and historically significant method is the Biltz synthesis, which involves the condensation of benzil with urea.[9]

Biltz Synthesis of Phenytoin

This synthesis involves a base-catalyzed addition of urea to benzil, followed by a benzilic acid rearrangement (a 1,2-phenyl migration).[9]







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